

Application Notes and Protocols for 2-(3-Aminopropyl)isoindoline-1,3-dione

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Compound of Interest

Compound Name: 2-(3-Aminopropyl)isoindoline-1,3-dione

Cat. No.: B112662

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling and disposal of **2-(3-Aminopropyl)isoindoline-1,3-dione**. Adherence to these guidelines is crucial to ensure personnel safety and minimize environmental impact.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(3-Aminopropyl)isoindoline-1,3-dione** and its hydrochloride salt is presented below. Data for the hydrochloride salt is included as it is a common form of this compound.

| Property | Value | Reference |
|------------------------------|---|---|
| Chemical Name | 2-(3-Aminopropyl)isoindoline-1,3-dione | N/A |
| CAS Number | 121821-01-0 (hydrochloride) | [1] [2] |
| Molecular Formula | C ₁₁ H ₁₂ N ₂ O ₂ | N/A |
| Molecular Weight | 204.23 g/mol | N/A |
| Molecular Formula (HCl salt) | C ₁₁ H ₁₃ ClN ₂ O ₂ | [2] |
| Molecular Weight (HCl salt) | 240.69 g/mol | [2] |
| Appearance | Solid | N/A |
| Storage Temperature | Inert atmosphere, room temperature | [2] |

Hazard Identification and Safety Precautions

Based on data for structurally similar compounds, **2-(3-Aminopropyl)isoindoline-1,3-dione** is anticipated to present the following hazards. Users should handle this compound with the assumption that it is hazardous.

GHS Hazard Classification (Anticipated):

- Acute Toxicity, Oral (Category 3 or 4).[\[3\]](#)[\[4\]](#)
- Skin Irritation (Category 2).[\[3\]](#)[\[5\]](#)
- Serious Eye Irritation (Category 2).[\[3\]](#)[\[5\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory system.[\[5\]](#)

Signal Word: Danger or Warning[\[3\]](#)[\[5\]](#)

Hazard Statements (Anticipated):

- H301/H302: Toxic or Harmful if swallowed.[\[3\]](#)[\[4\]](#)

- H315: Causes skin irritation.[3][5]
- H319: Causes serious eye irritation.[3][5]
- H335: May cause respiratory irritation.[5]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
 - P264: Wash skin thoroughly after handling.[3][5]
 - P270: Do not eat, drink or smoke when using this product.[3][4]
 - P271: Use only outdoors or in a well-ventilated area.[3][5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][5][6]
- Response:
 - P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[3]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
 - P312: Call a POISON CENTER/doctor if you feel unwell.[5]
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3][5]
 - P405: Store locked up.[3][5]

- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[3][5]

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

A comprehensive list of required PPE is provided below.

| Equipment | Specification |
|-------------------------|--|
| Eye and Face Protection | Chemical safety goggles or face shield.[7] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile), lab coat, and closed-toe shoes.[5][6][8] |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood.[3][8] If dust is generated, a NIOSH-approved respirator may be necessary. |

3.2. Safe Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don appropriate PPE as specified in the table above.
- Handling:
 - Conduct all manipulations of the solid compound or its solutions within a chemical fume hood to avoid inhalation of dust or vapors.[3]
 - Avoid direct contact with skin and eyes.[3]

- Use spark-proof tools and equipment where applicable to prevent ignition sources.[3]
- Keep the container tightly closed when not in use.[3][5]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[3][5]
 - Decontaminate all surfaces and equipment that came into contact with the chemical.
 - Remove and properly store or dispose of contaminated PPE.[5]

3.3. First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Remove the individual to fresh air and keep them comfortable for breathing.[3][6] If breathing is difficult or symptoms persist, seek medical attention.[6] |
| Skin Contact | Immediately remove contaminated clothing.[6] Wash the affected area with plenty of soap and water for at least 15 minutes.[8] If skin irritation occurs, seek medical advice.[5][8] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses if present and easy to do.[5] Continue rinsing and seek immediate medical attention from an ophthalmologist.[5] |
| Ingestion | Rinse mouth with water.[3][6] Do NOT induce vomiting.[3][6] Immediately call a poison control center or seek medical attention.[3] |

3.4. Spill Response Protocol

- Immediate Actions:

- Evacuate the immediate area.
- Ensure the area is well-ventilated.
- Remove all sources of ignition.[\[3\]](#)
- Containment and Cleanup:
 - Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand, silica gel, or vermiculite.[\[3\]](#)
 - Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.[\[4\]](#)
 - Avoid generating dust.
 - Clean the spill area with a suitable decontamination solution and wipe dry.
- Reporting:
 - Report the spill to the appropriate environmental health and safety office.

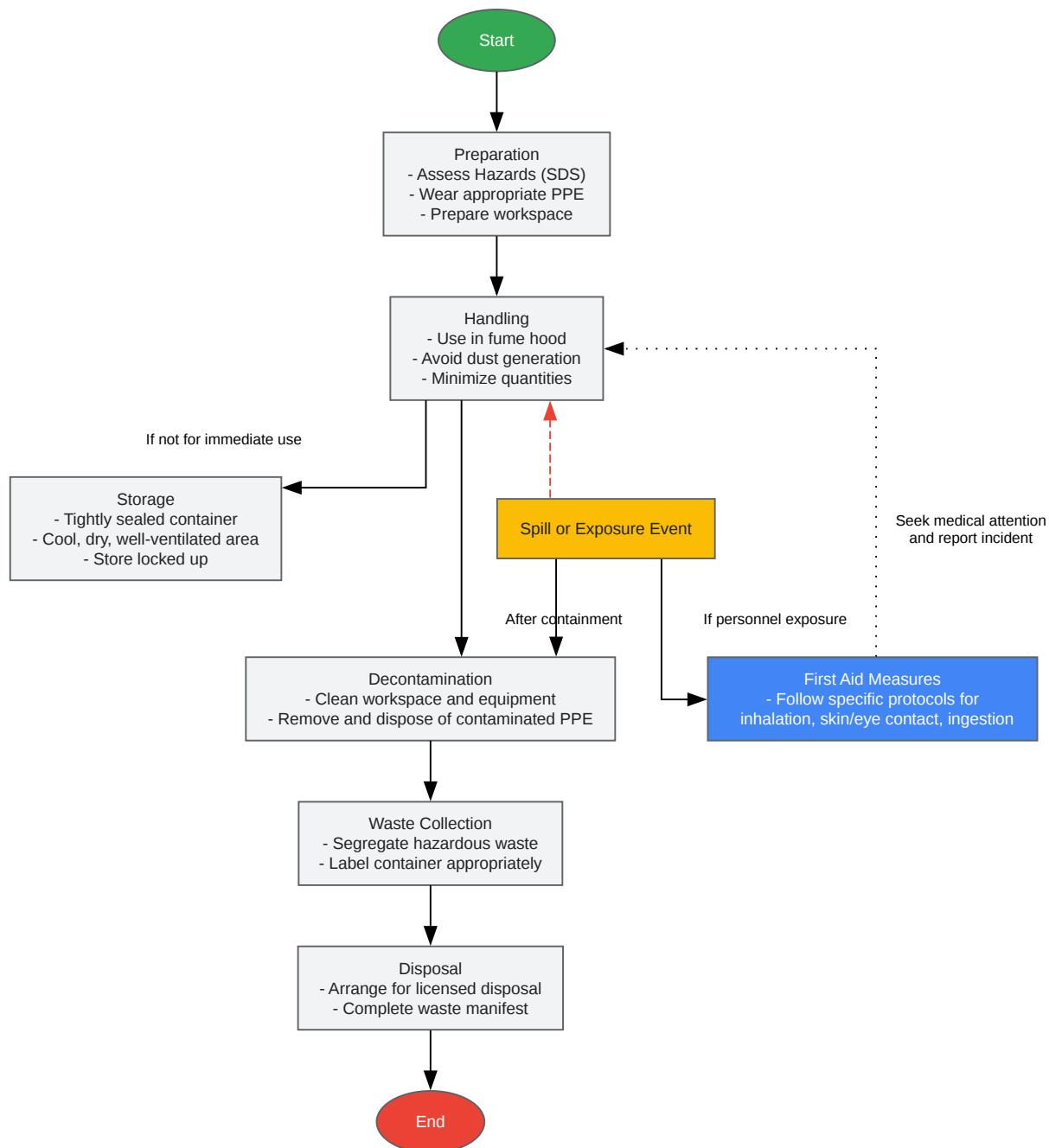
3.5. Disposal Protocol

All waste containing **2-(3-Aminopropyl)isoindoline-1,3-dione** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste, contaminated materials (e.g., gloves, absorbent pads), and solutions in a clearly labeled, sealed, and compatible hazardous waste container.[\[4\]](#)
- Disposal:
 - Dispose of the hazardous waste through a licensed waste disposal contractor.[\[3\]](#)
 - Do not dispose of this chemical down the drain or in the regular trash.[\[3\]](#)[\[4\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-(3-Aminopropyl)isoindoline-1,3-dione**.

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Caption: Workflow for the safe handling and disposal of **2-(3-Aminopropyl)isoindoline-1,3-dione**.

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References

- 1. 2abiotech.net [2abiotech.net]
- 2. 121821-01-0|2-(3-Aminopropyl)isoindoline-1,3-dione hydrochloride|BLD Pharm [bldpharm.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
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